

# "Narcotic acid" chemical structure and properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Narcotic acid*

Cat. No.: *B1238708*

[Get Quote](#)

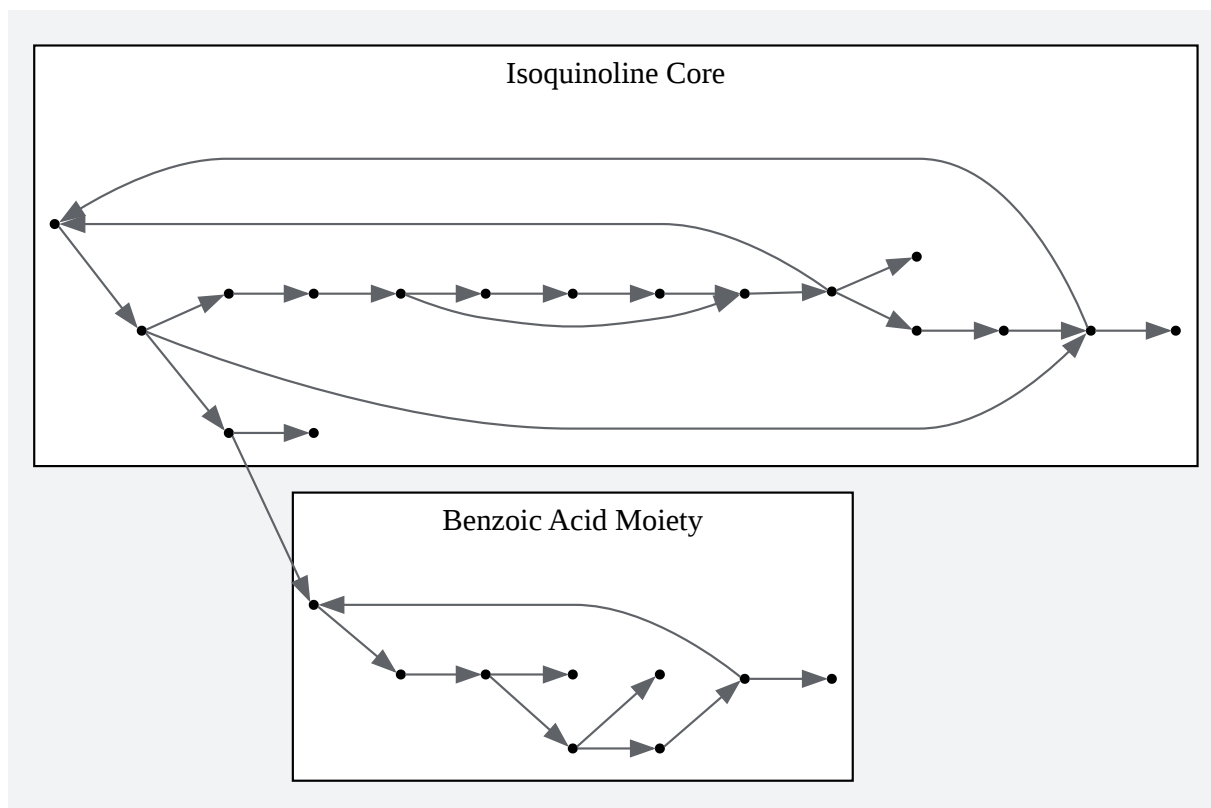
## An In-depth Technical Guide to "Narcotic Acid"

Disclaimer: The term "**Narcotic acid**" is not a standard or recognized chemical nomenclature in scientific literature. However, the PubChem database contains an entry for a specific molecule with "**Narcotic acid**" as a depositor-supplied synonym. This guide focuses on this particular compound, providing a comprehensive overview of its chemical structure, properties, and the broader context of its constituent chemical classes. Given the compound's obscurity, specific experimental data and established signaling pathways are not readily available. Therefore, this guide also incorporates general methodologies and known biological activities of related chemical structures to provide a valuable resource for researchers and drug development professionals.

## Chemical Identity and Properties

The compound referred to as "**Narcotic acid**" in a depositor-supplied context is chemically known as 6-[(S)-hydroxy-(4-methoxy-6-methyl-7,8-dihydro-5H-[1][2]dioxolo[4,5-g]isoquinolin-5-yl)methyl]-2,3-dimethoxybenzoic acid. It is a complex molecule that features a substituted isoquinoline core linked to a dimethoxybenzoic acid moiety.

## Chemical Structure



[Click to download full resolution via product page](#)

**Figure 1:** Chemical Structure of "Narcotic Acid"

## Physicochemical Properties

The following table summarizes the computed physicochemical properties of the molecule.

Property	Value
Molecular Formula	C22H25NO8
Molecular Weight	431.4 g/mol
IUPAC Name	6-[(S)-hydroxy-(4-methoxy-6-methyl-7,8-dihydro-5H-[1][2]dioxolo[4,5-g]isoquinolin-5-yl)methyl]-2,3-dimethoxybenzoic acid
CAS Number	55836-07-2
Topological Polar Surface Area	107 Å²
Hydrogen Bond Donors	2
Hydrogen Bond Acceptors	9
Rotatable Bonds	6
XLogP3	-0.4

## Synthesis and Experimental Protocols

Specific experimental protocols for the synthesis of this exact molecule are not available in the peer-reviewed literature. However, the structure suggests that its synthesis would involve the coupling of a substituted isoquinoline derivative with a substituted benzoic acid derivative. General synthetic strategies for these classes of compounds are well-established.

## General Synthetic Approach for Substituted Isoquinolines

The synthesis of substituted isoquinolines can be achieved through various methods, including the Bischler-Napieralski reaction, which involves the cyclization of  $\beta$ -arylethylamides in the presence of a dehydrating agent. Another common method is the Pictet-Spengler reaction, where a  $\beta$ -arylethylamine is condensed with an aldehyde or ketone followed by cyclization.

## Conceptual Synthetic Workflow

The following diagram illustrates a conceptual workflow for the synthesis of a molecule like "**Narcotic Acid**," based on common organic synthesis strategies.

**Figure 2:** Conceptual Synthetic Workflow

## Potential Biological Activity and Signaling Pathways

There is no specific pharmacological data or information on the signaling pathways for this particular compound. However, its structural components, an isoquinoline alkaloid and a benzoic acid derivative, are present in many biologically active molecules.

### Isoquinoline Alkaloids

The isoquinoline core is a prominent feature in a large family of naturally occurring alkaloids with a wide range of biological activities.<sup>[3][4]</sup> These activities include:

- Antimicrobial<sup>[4]</sup>
- Anti-inflammatory<sup>[3][4]</sup>
- Antitumor<sup>[3][4]</sup>
- Analgesic<sup>[5]</sup>

The diverse pharmacological effects of isoquinoline alkaloids stem from their ability to interact with various biological targets, including enzymes and receptors.

### Benzoic Acid Derivatives

Benzoic acid and its derivatives are also known to exhibit a range of biological activities, including anti-inflammatory and antimicrobial properties.<sup>[3]</sup> They are common structural motifs in many natural products and pharmaceuticals.<sup>[3]</sup>

### Potential Signaling Pathways

Given the known activities of isoquinoline alkaloids, it is plausible that a molecule like "**Narcotic Acid**" could interact with signaling pathways involved in inflammation, cell proliferation, and nociception. A conceptual diagram of potential biological activities is presented below.

**Figure 3:** Potential Biological Activities and Signaling Interactions

## Conclusion

While the term "**Narcotic acid**" does not correspond to a standard chemical entity, the molecule identified in the PubChem database presents an interesting chemical scaffold. Its structure, combining an isoquinoline alkaloid and a benzoic acid derivative, suggests potential for a range of biological activities. Further research, including chemical synthesis and pharmacological screening, would be necessary to elucidate the actual properties and therapeutic potential of this compound. This guide provides a foundational understanding for researchers interested in exploring this or structurally related molecules.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [myers.faculty.chemistry.harvard.edu](https://myers.faculty.chemistry.harvard.edu) [[myers.faculty.chemistry.harvard.edu](https://myers.faculty.chemistry.harvard.edu)]
- 2. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 3. Application and Pharmacology of Benzoic acid\_Chemicalbook [[chemicalbook.com](https://chemicalbook.com)]
- 4. Biologically active isoquinoline alkaloids covering 2019-2022 - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. Biological Activities of Some Isoquinoline Alkaloids from *Fumaria schleicheri* Soy. Will - PMC [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. ["Narcotic acid" chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1238708#narcotic-acid-chemical-structure-and-properties>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)